

3-Dimethylamino-2-methyl-2-propenal molecular weight

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Compound of Interest

Compound Name: 3-Dimethylamino-2-methyl-2-propenal

Cat. No.: B1144346

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An In-depth Technical Guide on the Molecular Weight of **3-Dimethylamino-2-methyl-2-propenal**

For researchers, scientists, and drug development professionals, a precise understanding of the molecular characteristics of chemical compounds is fundamental. This guide provides a detailed breakdown of the molecular weight of **3-Dimethylamino-2-methyl-2-propenal**, a compound of interest in various research and development applications.

Molecular Composition and Weight

The molecular formula for **3-Dimethylamino-2-methyl-2-propenal** is C₆H₁₁NO.[1][2][3] The molecular weight is a critical parameter derived from the sum of the atomic weights of its constituent atoms.

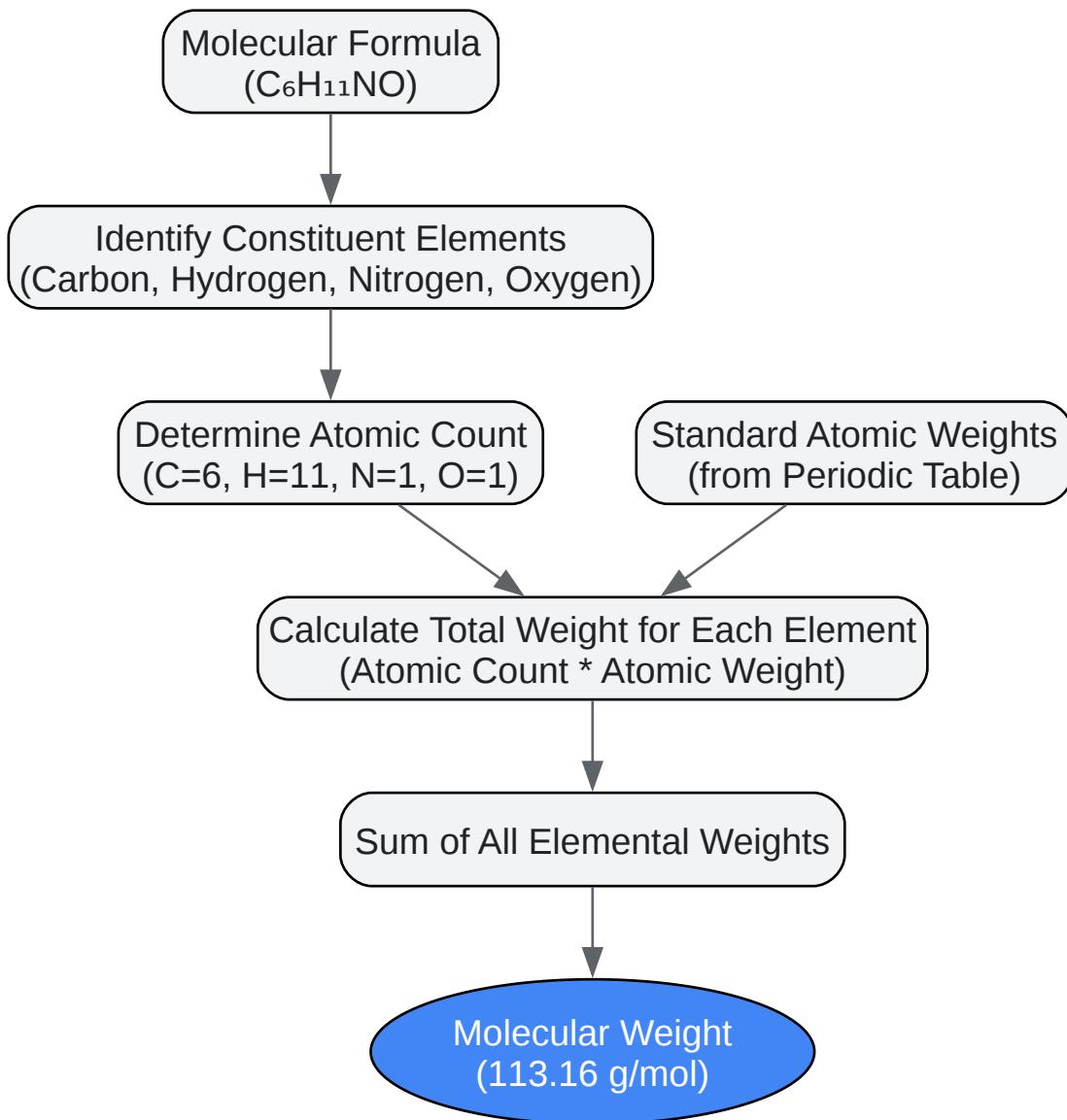
A summary of the atomic composition and the calculation of the molecular weight is presented in the table below.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	6	~12.011[4][5]	~72.066
Hydrogen	H	11	~1.008[6][7][8]	~11.088
Nitrogen	N	1	~14.007[9][10] [11]	~14.007
Oxygen	O	1	~15.999[12][13] [14][15]	~15.999
Total		~113.16		

The experimentally determined and commonly accepted molecular weight of **3-Dimethylamino-2-methyl-2-propenal** is 113.16 g/mol .[1][3]

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical process for determining the molecular weight of a compound from its molecular formula and the standard atomic weights of its elements.

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